

5-Bromopicolinonitrile: A Technical Guide to Safe Handling and Use

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **5-Bromopicolinonitrile** (CAS No: 97483-77-7). The following sections detail the physical and chemical properties, associated hazards, recommended handling procedures, emergency protocols, and proper disposal methods. This document is intended to serve as an essential resource for laboratory personnel and drug development professionals to ensure a safe working environment.

Chemical and Physical Properties

5-Bromopicolinonitrile is a white to off-white solid organic compound.[1] It is utilized as a biochemical reagent in life science research.[2][3][4] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **5-Bromopicolinonitrile**



Property	Value	Reference
CAS Number	97483-77-7	[2][5]
Molecular Formula	C6H3BrN2	[1][2]
Molecular Weight	183.01 g/mol	[2][6]
Appearance	White to off-white solid	[1]
Melting Point	88 - 92 °C	[1]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in common organic solvents (e.g., dichloromethane, chloroform)	[1]
Topological Polar Surface Area	36.7 Ų	[6]
XLogP3-AA	1.6	[6]

Hazard Identification and Classification

5-Bromopicolinonitrile is classified as a hazardous substance.[5] It is crucial to understand its potential health effects to ensure safe handling.

GHS Classification:

- Acute Toxicity, Oral (Category 3), H301: Toxic if swallowed.
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.[5]
- Serious Eye Damage/Eye Irritation (Category 1), H318: Causes serious eye damage.[5]
- Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation (Category 3),
 H335: May cause respiratory irritation.[5]

Signal Word: Danger[5]

Hazard Statements:



- H301: Toxic if swallowed.[5]
- H315: Causes skin irritation.[5]
- H318: Causes serious eye damage.[5]
- H335: May cause respiratory irritation.[5]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **5-Bromopicolinonitrile**.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment must be worn at all times when working with this compound.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side- shields conforming to EN 166 (EU) or NIOSH (US).
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with impervious gloves.
Respiratory Protection	Use a NIOSH-approved respirator or equivalent if exposure limits are exceeded or if irritation or other symptoms are experienced.

Engineering Controls

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. Ensure that eyewash stations and safety showers are readily accessible.

Handling Procedures



- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[5][8]
- Wash hands thoroughly after handling.[5][8]
- Do not eat, drink, or smoke when using this product.[5][8]
- Use only outdoors or in a well-ventilated area.[5]
- Minimize dust generation and accumulation.
- Use non-sparking tools and take precautionary measures against static discharge.[9]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][10]
- Store locked up.[5]
- Handle under an inert gas and protect from moisture.

Experimental and Emergency Response Workflows

The following diagrams illustrate standardized workflows for handling **5-Bromopicolinonitrile** in various situations.



Preparation Don Appropriate PPE (Gloves, Goggles, Lab Coat) Ensure Chemical Fume Hood is Operational Gather All Necessary Materials Handling Weigh Compound in Fume Hood Dissolve in Appropriate Solvent Perform Experimental Procedure Post-Handling Decontaminate Glassware and Surfaces Dispose of Waste in Designated Container Remove PPE

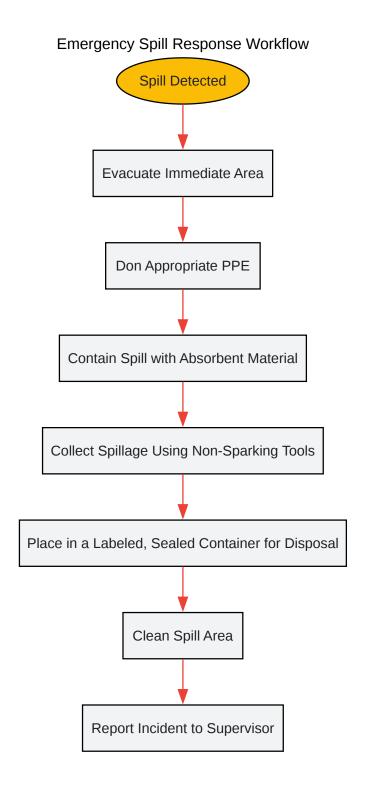
General Handling Workflow for 5-Bromopicolinonitrile

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Wash Hands Thoroughly

Caption: General laboratory handling workflow.

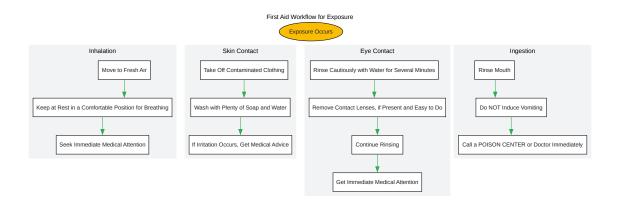




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Caption: Emergency spill response workflow.





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Caption: First aid workflow for exposure.

First Aid Measures

Immediate action is required in case of exposure to **5-Bromopicolinonitrile**.

Table 3: First Aid Procedures



Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[5] Call a POISON CENTER or doctor if you feel unwell.
Skin Contact	Take off immediately all contaminated clothing. [7] Wash with plenty of soap and water.[5] If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
Ingestion	Rinse mouth.[5] Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and hydrogen bromide.
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[7]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[7] Avoid dust formation.[7] Avoid breathing vapors, mist, or gas.[7] Ensure adequate ventilation.[7] Evacuate personnel to safe areas.[7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[9]



 Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations.[5] Waste should be handled by an approved waste disposal plant.

Toxicological Information

While specific LD50 and LC50 data are not readily available in the provided search results, the GHS classification indicates that **5-Bromopicolinonitrile** is toxic if swallowed.[5] It is also known to cause skin irritation, serious eye damage, and respiratory tract irritation.[5]

Stability and Reactivity

- · Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: No data available.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.

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